

Technical Guide: Propionanilide-d5 Chemical Structure and Molecular Weight

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Compound of Interest

Compound Name: *N-Phenylpropanamide-d5*

Cat. No.: *B12414377*

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Executive Summary & Core Identity

Propionanilide-d5 (**N-Phenylpropanamide-d5**) is a stable isotope-labeled derivative of propionanilide, primarily utilized as an Internal Standard (IS) in the quantitative analysis of fentanyl, its analogues, and synthesis precursors via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[1]

As a deuterated analog, it retains the physicochemical properties of the target analyte (retention time, extraction efficiency) while providing a distinct mass shift (+5 Da) for mass spectrometric differentiation. It is critical for forensic toxicology and impurity profiling in drug development.

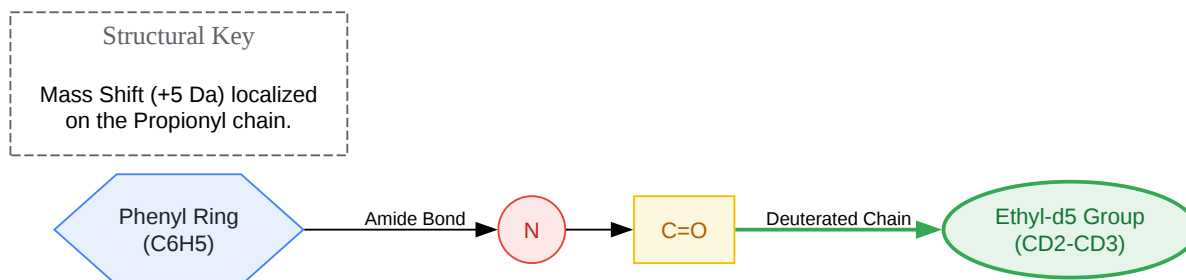
Chemical Attribute	Technical Detail
IUPAC Name	N-Phenyl(propan-2,2,3,3,3-d5)amide
Common Name	Propionanilide-d5
CAS Number	620-71-3 (Unlabeled); Specific d5 CAS often cited as NA or research chemical ID
Molecular Formula	
Molecular Weight	154.22 g/mol
Exact Mass	154.1154 Da
Appearance	Off-white solid or crystalline powder
Solubility	Soluble in Methanol (MeOH), Acetonitrile (ACN), Ethyl Acetate

Chemical Structure & Isotopic Configuration

The term "Propionanilide-d5" can theoretically refer to two isotopologues depending on the position of the deuterium label. However, in the context of commercial standards for metabolic and precursor analysis, the Ethyl-d5 configuration (deuterium on the propionyl chain) is the definitive structure referenced in high-purity catalogs.

Structural Diagram (Graphviz)

The following diagram illustrates the Ethyl-d5 structure, highlighting the deuterated ethyl group () attached to the carbonyl carbon.



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Caption: Structural topology of Propionanilide-d₅ (Ethyl-d₅ isomer), showing the localization of the isotopic label on the aliphatic chain.

SMILES Notation

- Isomeric SMILES:[2H]C([2H])([2H])C([2H])([2H])C(=O)Nc1ccccc1
- Canonical SMILES (Unlabeled):CCC(=O)Nc1ccccc1

Technical Note on Isomers

Researchers must verify the Certificate of Analysis (CoA) for their specific lot. While the Ethyl-d₅ isomer (derived from Propionic acid-d₅) is common, a Phenyl-d₅ isomer (

) exists. Differentiating them requires monitoring specific MS fragments (see Section 4).

Physicochemical Properties & Molecular Weight Calculation

The molecular weight is calculated based on the atomic weights of Deuterium (

Da) versus Protium (

Da).

Mass Calculation Table

Element	Isotope	Count	Atomic Mass (Da)	Subtotal (Da)
Carbon		9	12.0000	108.0000
Nitrogen		1	14.0031	14.0031
Oxygen		1	15.9949	15.9949
Hydrogen		6	1.0078	6.0468
Deuterium		5	2.0141	10.0705
Total	154.1153			

- Monoisotopic Mass: 154.1153 Da
- Average Molecular Weight: 154.22 g/mol [2]

Analytical Protocol: LC-MS/MS Methodology

Propionanilide-d5 is used as an Internal Standard to normalize matrix effects and recovery variances in the analysis of fentanyl precursors.

Standard Preparation

- Stock Solution: Dissolve 1 mg of Propionanilide-d5 in 1 mL of LC-MS grade Methanol to generate a 1 mg/mL (1000 µg/mL) master stock. Store at -20°C.
- Working Solution: Dilute the stock to 100 ng/mL or 10 ng/mL in the initial mobile phase (e.g., 95% Water / 5% ACN + 0.1% Formic Acid) immediately prior to use.

MRM Transitions (Differentiation)

The choice of MRM transition confirms the structural isomer (Ethyl-d5 vs. Phenyl-d5).

Parameter	Ethyl-d5 Isomer (Standard)	Phenyl-d5 Isomer (Alternate)
Precursor Ion (Q1)	154.2	154.2
Primary Product Ion (Q3)	120.1 (Loss of)	125.1 (Loss of)
Secondary Product Ion	93.1 (Aniline ion,)	98.1 (Aniline-d5 ion,)
Mechanism	The amide bond cleavage loses the deuterated propionyl group.	The amide bond cleavage loses the unlabeled propionyl group.

Critical Insight: If your method monitors the transition 154.2

120.1, you are using the Ethyl-d5 isomer. This transition corresponds to the loss of the deuterated chain (Mass 34) from the parent, leaving the unlabeled phenyl isocyanate/amine fragment.

Chromatographic Conditions[5][6][7][8]

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Retention Time: ~3.5 - 4.0 min (Matches unlabeled Propionanilide).

Synthesis & Stability Context

Synthesis Pathway

Propionanilide-d5 is typically synthesized via the Schotten-Baumann reaction:

- Reactants: Aniline () + Propionyl-d5 Chloride ().
- Conditions: Basic conditions (NaOH or Pyridine) to neutralize the HCl byproduct.
- Purification: Recrystallization from ethanol/water.

Stability[4][9][10]

- Storage: Store neat material at 2-8°C (short term) or -20°C (long term).
- Solution Stability: Stable in Methanol for >6 months at -20°C. Avoid repeated freeze-thaw cycles which may induce degradation or concentration changes due to solvent evaporation.

References

- Pharmaffiliates.**N-Phenylpropanamide-d5** Certificate of Analysis Data. Retrieved from [[Link](#)]
- PubChem.Propionanilide (Unlabeled) Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]
- United Nations Office on Drugs and Crime (UNODC).Recommended Methods for the Identification and Analysis of Fentanyl and its Analogues. Retrieved from [[Link](#)]

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Sources

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- 2. pharmaffiliates.com [pharmaffiliates.com]

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